

Comparative analysis of JX040's gate sensitivity with similar SCRs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JX040

Cat. No.: B608285

[Get Quote](#)

JX040 SCR: A Comparative Analysis of Gate Sensitivity

In the realm of power electronics, the precise control of switching is paramount. For researchers, scientists, and professionals in drug development utilizing sensitive electronic equipment, the reliability of components like Silicon Controlled Rectifiers (SCRs) is critical. This guide provides a detailed comparative analysis of the gate sensitivity of the **JX040** SCR against similar devices, supported by experimental data and standardized testing protocols. The **JX040** series are sensitive gate SCRs known for their high dv/dt rate and strong resistance to electromagnetic interference, making them suitable for applications such as residual current circuit breakers and igniters.^{[1][2]}

Comparative Gate Sensitivity Data

The gate sensitivity of an SCR is primarily defined by two key parameters: the gate trigger current (Igt) and the gate trigger voltage (Vgt). Igt is the minimum gate current required to switch the SCR from its off-state to the on-state, while Vgt is the voltage across the gate and cathode terminals corresponding to Igt.^[3] A lower Igt and Vgt indicate a more sensitive gate, requiring less power to activate the device.

The **JX040** exhibits a maximum gate trigger current of 200 μ A and a typical gate trigger voltage of 0.6V (maximum 0.8V).^{[1][4]} This positions it as a highly sensitive SCR. For a comprehensive

comparison, we have compiled data for several other sensitive gate SCRs with comparable ratings (4A, 600V).

Parameter	JX040	TS420-600	NTE5458	X0405MF
Gate Trigger Current (Igt) - Max	200 μ A ^{[1][4]}	200 μ A	200 μ A	200 μ A
Gate Trigger Voltage (Vgt) - Typ	0.6 V ^{[1][4]}	1.3 V	1.5 V	Not Specified
Gate Trigger Voltage (Vgt) - Max	0.8 V ^{[1][4]}	1.5 V	Not Specified	1.0 V
Test Condition (Vd)	12 V ^{[1][4]}	12 V	12 V	12 V
Test Condition (RL)	33 Ω ^{[1][4]}	100 Ω	Not Specified	100 Ω

Experimental Protocol for Measuring Gate Sensitivity

To ensure accurate and reproducible measurements of gate trigger current (Igt) and gate trigger voltage (Vgt), a standardized experimental protocol is employed.

Objective: To determine the minimum gate current and corresponding voltage required to trigger the SCR under specified conditions.

Materials:

- Device Under Test (DUT): **JX040** or a comparable SCR
- DC Power Supply (for anode voltage)
- Variable DC Current Source (for gate current)

- Digital Multimeters (2)
- Load Resistor (R_L)
- Current Limiting Resistor for the gate


Procedure:


- **Circuit Setup:** Configure the test circuit as illustrated in the workflow diagram below. The anode is connected to the DC power supply through the load resistor (R_L). The gate is connected to the variable DC current source.
- **Anode Voltage:** Apply the specified anode-to-cathode voltage (V_d), typically 12V.
- **Gate Current Application:** Gradually increase the gate current (I_g) from zero while monitoring the voltage across the anode and cathode (V_{ak}).
- **Trigger Point Identification:** The trigger point is reached when V_{ak} suddenly drops to a low value (the on-state voltage), and the anode current (I_a) flows.
- **Measurement:** Record the value of the gate current (I_g) at the precise moment of triggering. This value is the gate trigger current (I_{gt}). Simultaneously, measure the voltage between the gate and the cathode. This is the gate trigger voltage (V_{gt}).
- **Repetition:** Repeat the measurement multiple times to ensure consistency and accuracy.

Circuit Setup

1. Connect SCR in test circuit.
2. Set Anode Voltage (V_d) to 12V.

Measurement Protocol





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. docs.rs-online.com [docs.rs-online.com]
- 2. tek.com [tek.com]
- 3. How to Test SCR Thyristor? | Step-by-Step Guide [indmall.in]
- 4. projectpoint.in [projectpoint.in]
- To cite this document: BenchChem. [Comparative analysis of JX040's gate sensitivity with similar SCRs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608285#comparative-analysis-of-jx040-s-gate-sensitivity-with-similar-scrs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com